

Technical Support Center: High-Purity Recrystallization of Dimethyl 5-Nitroisophthalate

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Compound of Interest

Compound Name: **Dimethyl 5-nitroisophthalate**

Cat. No.: **B082987**

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to achieving high purity of **dimethyl 5-nitroisophthalate** through recrystallization.

Frequently Asked Questions (FAQs)

Q1: What are the common impurities in crude **dimethyl 5-nitroisophthalate**?

A1: The most common impurities originating from the synthesis process are the isomeric dimethyl 4-nitroisophthalate and the partially hydrolyzed product, monomethyl 5-nitroisophthalate.^[1] Residual starting materials or reagents may also be present.

Q2: What is the target melting point for high-purity **dimethyl 5-nitroisophthalate**?

A2: High-purity **dimethyl 5-nitroisophthalate** should have a melting point in the range of 123-125°C.^{[2][3][4]} A broader melting range may indicate the presence of impurities.

Q3: What solvents are recommended for the recrystallization of **dimethyl 5-nitroisophthalate**?

A3: Methanol is a commonly used and effective solvent for the recrystallization of **dimethyl 5-nitroisophthalate**.^{[5][6]} A mixed solvent system of methanol and toluene has also been shown to be effective, particularly in purification following synthesis.^{[2][3]}

Q4: How can I assess the purity of my recrystallized **dimethyl 5-nitroisophthalate**?

A4: The purity of the final product can be effectively determined using High-Performance Liquid Chromatography (HPLC).[\[4\]](#) Additionally, a sharp melting point within the expected range (123-125°C) is a good indicator of high purity.

Data Presentation

Table 1: Physical and Purity Specifications of **Dimethyl 5-Nitroisophthalate**

Parameter	Specification	Reference
Appearance	White to Off-White Crystalline Powder	[4]
Melting Point	123.0 to 126.0°C	[4]
Purity (by HPLC)	>99.0%	[4]
Water Content (by Karl Fischer)	<0.50%	[4]
Residue on Ignition	<0.20%	[4]

Table 2: Example of Purity Improvement via Recrystallization

Compound	Purity Before Recrystallization	Purity After Recrystallization	Impurities Removed	Reference
Dimethyl 5-nitroisophthalate	98.0%	>99.5%	Dimethyl 4-nitroisophthalate (1.0%), Monomethyl 5-nitroisophthalic acid (0.3%)	[1]

Experimental Protocols

Protocol 1: Recrystallization using Methanol

This protocol is suitable for general purification of crude **dimethyl 5-nitroisophthalate**.

Materials:

- Crude **dimethyl 5-nitroisophthalate**
- Methanol (reagent grade)
- Erlenmeyer flask
- Heating mantle or hot plate
- Condenser
- Buchner funnel and filter paper
- Vacuum flask
- Ice bath

Procedure:

- Dissolution: In a clean Erlenmeyer flask, add the crude **dimethyl 5-nitroisophthalate**. Add a minimal amount of methanol and gently heat the mixture to reflux with stirring until the solid is completely dissolved. If the solid does not dissolve, add small portions of hot methanol until a clear solution is obtained.
- Decolorization (Optional): If the solution is colored, remove it from the heat and add a small amount of activated charcoal. Re-heat the solution to reflux for a few minutes.
- Hot Filtration (Optional): If charcoal or other insoluble impurities are present, perform a hot gravity filtration to remove them.
- Crystallization: Allow the clear solution to cool slowly to room temperature. Once crystal formation begins, place the flask in an ice bath to maximize the yield of crystals.
- Isolation: Collect the crystals by vacuum filtration using a Buchner funnel.

- **Washing:** Wash the crystals with a small amount of ice-cold methanol to remove any remaining soluble impurities.
- **Drying:** Dry the purified crystals in a vacuum oven at a suitable temperature to remove all solvent.

Protocol 2: Recrystallization using Methanol/Toluene Mixed Solvent

This protocol is particularly effective for removing isomeric impurities.[\[2\]](#)[\[3\]](#)

Materials:

- Crude **dimethyl 5-nitroisophthalate**
- Methanol (reagent grade)
- Toluene (reagent grade)
- Erlenmeyer flask
- Heating mantle or hot plate
- Condenser
- Buchner funnel and filter paper
- Vacuum flask
- Ice bath

Procedure:

- **Dissolution:** In an Erlenmeyer flask, dissolve the crude **dimethyl 5-nitroisophthalate** in a mixture of methanol and toluene (e.g., a 1:2 v/v ratio of methanol to toluene) by heating to reflux with stirring.[\[2\]](#)[\[3\]](#) Adjust the solvent ratio and total volume as necessary to achieve complete dissolution at the boiling point.

- Crystallization: After complete dissolution, allow the solution to cool slowly to room temperature. The desired **dimethyl 5-nitroisophthalate** will crystallize out, while the more soluble impurities will remain in the mother liquor.
- Isolation: Collect the precipitated crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals sequentially with a small amount of cold methanol and then with cold water.[\[2\]](#)[\[3\]](#)
- Drying: Dry the purified, white crystals under vacuum to obtain the final product.

Troubleshooting Guide

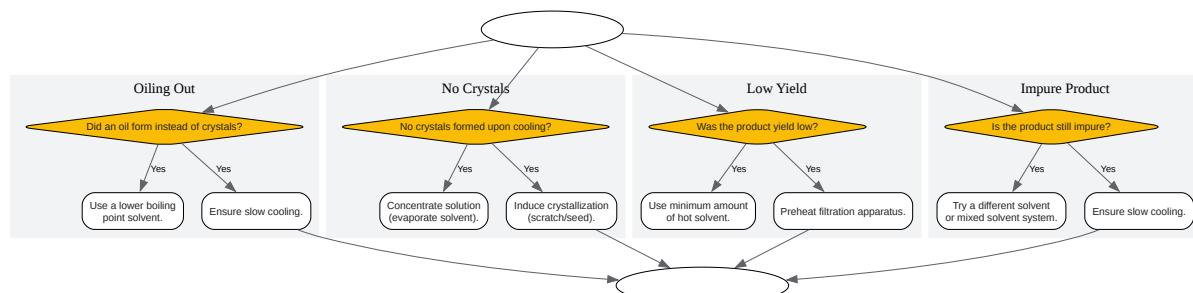
Issue	Possible Cause(s)	Recommended Solution(s)
Oiling Out (Formation of an oil instead of crystals)	The boiling point of the solvent may be too high, or the solution may be cooling too rapidly.	<ul style="list-style-type: none">- Use a lower boiling point solvent or a different solvent system.- Ensure slow cooling by allowing the flask to cool to room temperature before placing it in an ice bath.
No Crystal Formation	<ul style="list-style-type: none">- The solution is not sufficiently saturated.- The solution is supersaturated.	<ul style="list-style-type: none">- Evaporate some of the solvent to increase the concentration and then cool again.- Induce crystallization by scratching the inside of the flask with a glass rod or by adding a seed crystal of pure dimethyl 5-nitroisophthalate.
Low Yield	<ul style="list-style-type: none">- Too much solvent was used, leading to a significant amount of product remaining in the mother liquor.- Premature crystallization during hot filtration.	<ul style="list-style-type: none">- Use the minimum amount of hot solvent necessary for complete dissolution.- Preheat the filtration apparatus (funnel and filter paper) before hot filtration to prevent the product from crystallizing out.
Product is still impure after recrystallization (e.g., broad melting point)	<ul style="list-style-type: none">- The chosen solvent is not effective at separating the specific impurities present.- The cooling process was too rapid, trapping impurities within the crystal lattice.	<ul style="list-style-type: none">- Try a different recrystallization solvent or a mixed solvent system. The methanol/toluene system is often effective for isomeric impurities.^{[2][3]}- Ensure a slow cooling rate to allow for proper crystal lattice formation.

Visualizations



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Caption: Experimental workflow for the recrystallization of **dimethyl 5-nitroisophthalate**.



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Caption: Troubleshooting decision tree for the recrystallization of **dimethyl 5-nitroisophthalate**.

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